chemical properties of 7-Hydroxycoumarin sulfate potassium salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*7-Hydroxy coumarin sulfate*
CAS No.:	*1135316-80-1*
Cat. No.:	*B1264762*

Get Quote

An In-depth Technical Guide to 7-Hydroxycoumarin Sulfate Potassium Salt: Properties, Analysis, and Applications in Drug Metabolism

Introduction

7-Hydroxycoumarin sulfate potassium salt, also known as Umbelliferone sulfate potassium salt, stands as a pivotal molecule in the field of drug metabolism and pharmacokinetics (DMPK). It is the principal Phase II sulfated metabolite of 7-hydroxycoumarin (7-HC), which in turn is a major Phase I metabolite of coumarin.[1][2][3] The study of its formation, disposition, and quantification provides a critical window into the activity of sulfotransferase (SULT) enzymes, a crucial family of enzymes responsible for the detoxification and elimination of numerous drugs, xenobiotics, and endogenous compounds.[4]

This technical guide is designed for researchers, scientists, and drug development professionals. It offers a comprehensive overview of the chemical and physical properties of 7-Hydroxycoumarin sulfate potassium salt, details its metabolic pathway, provides practical protocols for its in vitro synthesis and analytical quantification, and explores its applications as an essential tool in modern drug discovery and development.

© 2026 BenchChem. All rights reserved.

Chemical Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of a reference standard is the bedrock of reliable and reproducible experimental work. 7-Hydroxycoumarin sulfate potassium salt is typically supplied as a light yellow or white to off-white crystalline solid.[1][5]

Summary of Chemical Properties

Property	Value	Source(s)
IUPAC Name	potassium (2-oxo-2H-1-benzopyran-7-yl) sulfate	[6]
Synonyms	Umbelliferone sulfate potassium salt, 7-Sulfooxy-2H-1-benzopyran-2-one potassium salt	[1][7]
CAS Number	1135316-80-1	[5][8]
Molecular Formula	$C_9H_5KO_6S$	[1][5][8]
Molecular Weight	280.30 g/mol	[1][8][9]
Appearance	Light Yellow / White to off-white solid	[1]
Melting Point	204-205 °C	
Purity	Typically ≥95% - ≥98% (by HPLC)	[5]

Solubility and Storage

The solubility profile is critical for preparing stock solutions and dosing in experimental systems. While the potassium salt form enhances aqueous solubility compared to its parent molecule, sources vary, describing it as "slightly soluble" in water to "soluble" in water and methanol.[5][8]

- Expert Insight: This variability often depends on the specific lot, purity, and crystalline form of the material. It is always recommended to perform a solubility test for the specific batch being used. For robust stock solutions, methanol or a small amount of DMSO followed by

© 2026 BenchChem. All rights reserved.

aqueous dilution is a common practice, though compatibility with the experimental system must be verified.

Proper storage is essential to maintain the integrity of the compound.

- Storage Conditions: Store as a solid at -20°C.[5][8]
- Stability: The solid is stable for at least 3 to 4 years when stored at -20°C.[5][8] In solvent, it is recommended to store at -80°C for up to one year.[8]

Role in Xenobiotic Metabolism

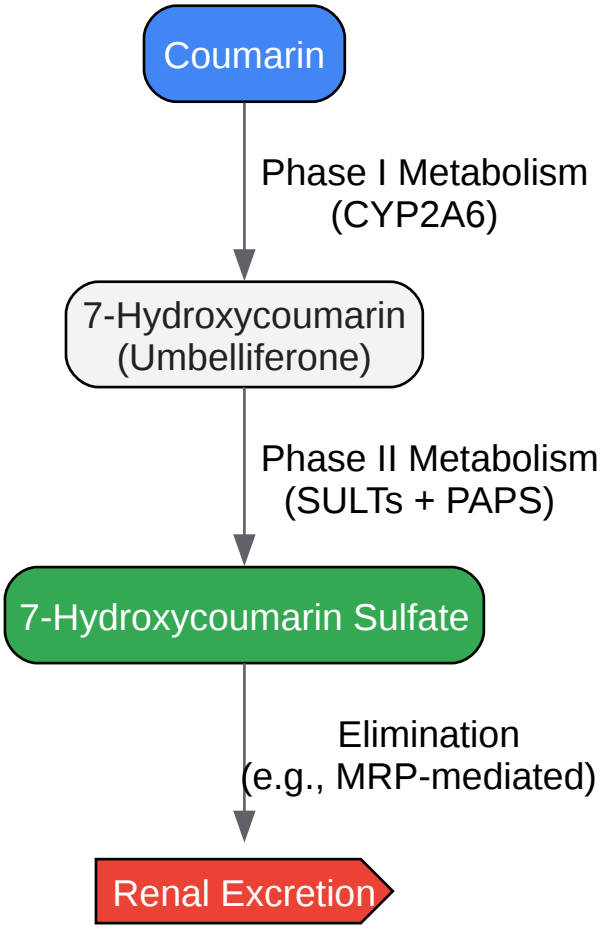
The formation of 7-Hydroxycoumarin sulfate is a classic example of a two-phase metabolic detoxification pathway.

Phase I: Coumarin is first hydroxylated to 7-hydroxycoumarin (umbelliferone), a reaction primarily catalyzed by the cytochrome P450 enzyme CYP2A6 in humans.[2]

Phase II: The newly formed hydroxyl group on 7-hydroxycoumarin serves as a handle for conjugation. Sulfotransferase (SULT) enzymes, utilizing 3'-phosphoadenosine-5'-phosphosulfate (PAPS) as a sulfate donor, catalyze the addition of a sulfo group, yielding the highly water-soluble 7-Hydroxycoumarin sulfate.[4] This sulfated metabolite is then readily excreted. This pathway is observed across various species, including humans, dogs, monkeys, rats, and mice, making it a valuable tool for comparative metabolism studies.[1][4]

Metabolic Elimination: The urinary excretion of the glucuronide conjugate of 7-hydroxycoumarin (7-HC-G) is known to be an active process.[10] Studies have identified that 7-HC-G is a substrate for the efflux transporters MRP3 and MRP4, which are involved in its excretion from the liver and kidney.[10] While not directly demonstrated for the sulfate conjugate in the provided results, it is highly probable that these or similar transporters are involved in the active elimination of 7-Hydroxycoumarin sulfate due to its structural similarity and anionic nature.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 1. Metabolic activation and detoxification of coumarin.

Synthesis and Preparation Methods

While 7-Hydroxycoumarin sulfate potassium salt is commercially available, understanding its preparation is vital for specialized applications, such as the synthesis of isotopically labeled standards.

Protocol 1: In Vitro Biosynthesis using Liver S9 Fractions

This protocol describes a common method to generate the metabolite in a biologically relevant system, often used to confirm metabolic pathways or to produce small quantities for analytical characterization.

© 2026 BenchChem. All rights reserved.

Rationale: Liver S9 fractions contain a rich mixture of cytosolic and microsomal enzymes, including a high concentration of SULTs, making them an ideal matrix for studying Phase II metabolism.[4]

Materials:

- 7-Hydroxycoumarin (Substrate)
- Liver S9 Fraction (e.g., Human, Rat)
- Potassium Phosphate Buffer (pH 7.4)
- 3'-Phosphoadenosine-5'-phosphosulfate (PAPS, Cofactor)
- Magnesium Chloride ($MgCl_2$)
- Acetonitrile (for reaction termination)
- Incubator or water bath at 37°C

Step-by-Step Methodology:

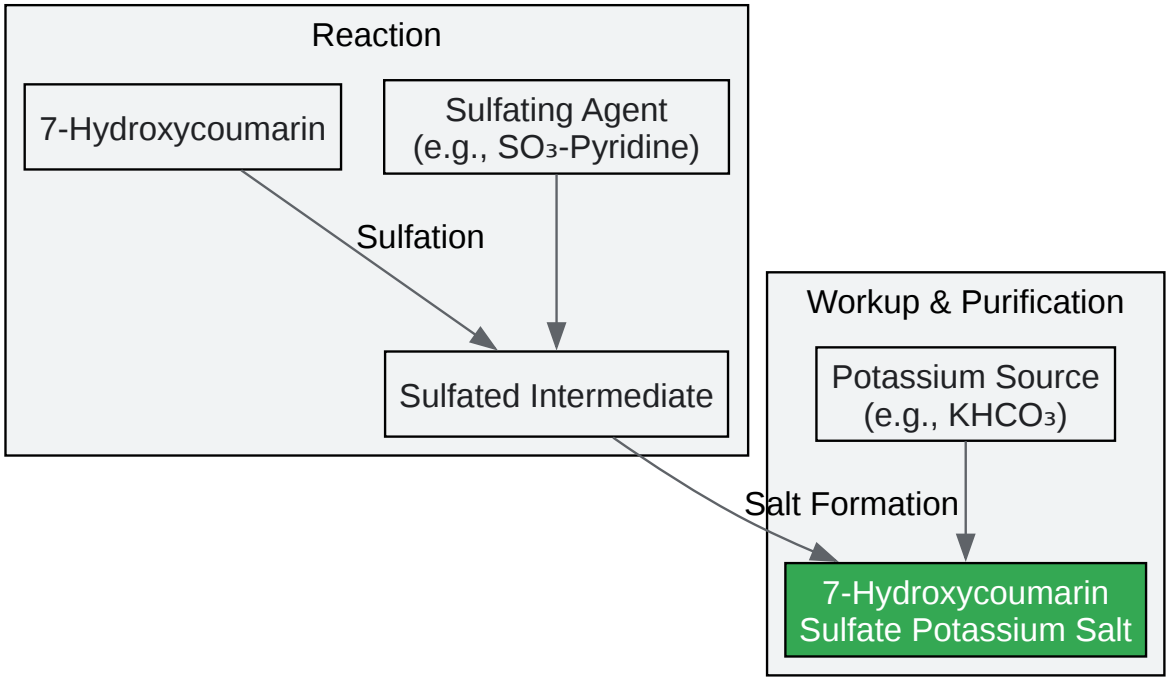
- Prepare Reagents: Prepare a working solution of 7-HC in methanol or DMSO. Prepare a stock solution of PAPS in buffer.
- Incubation Mixture: In a microcentrifuge tube, combine the potassium phosphate buffer, $MgCl_2$, and the liver S9 fraction. Pre-warm the mixture at 37°C for 5 minutes.
  - Scientist's Note: Pre-incubation allows the system to reach thermal equilibrium. $MgCl_2$ is a required cofactor for many enzymatic reactions.
- Initiate Reaction: Add the 7-HC substrate to the mixture to initiate the reaction. Immediately follow with the addition of PAPS.
  - Causality: The reaction will not proceed efficiently without the PAPS cofactor, which is the universal sulfonate group donor.

© 2026 BenchChem. All rights reserved.

- Incubation: Incubate the reaction at 37°C for a predetermined time (e.g., 30-60 minutes). The optimal time may need to be determined empirically.
- Terminate Reaction: Stop the reaction by adding 2-3 volumes of ice-cold acetonitrile. This denatures and precipitates the proteins.
- Sample Processing: Vortex the tube vigorously and then centrifuge at high speed (e.g., >10,000 x g) for 10 minutes to pellet the precipitated protein.
- Analysis: Carefully collect the supernatant, which contains the 7-Hydroxycoumarin sulfate, and proceed with LC-MS/MS analysis.

Conceptual Chemical Synthesis

The direct chemical synthesis can be approached by sulfating the phenolic hydroxyl group of 7-hydroxycoumarin.



Click to download full resolution via product page

Fig 2. Conceptual workflow for chemical synthesis.

© 2026 BenchChem. All rights reserved.

Analytical Characterization and Quantification

Accurate quantification of 7-Hydroxycoumarin sulfate is paramount in DMPK studies. Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the gold-standard methodology.[4]

Impact of Sulfation on Spectral Properties

The parent compound, 7-hydroxycoumarin, is highly fluorescent.[11] Its fluorescence properties, with excitation and emission maxima dependent on pH and solvent, have been well-characterized.[12][13][14] However, the sulfation occurs at the 7-hydroxyl group, which is the primary moiety responsible for the molecule's fluorescence.

- Expert Insight: The addition of the bulky, electron-withdrawing sulfate group at this position is expected to significantly quench or alter the fluorescence properties. Consequently, direct fluorescence-based detection is not a viable method for quantifying the metabolite. This necessitates the use of mass spectrometry, which offers superior specificity and sensitivity.

Protocol 2: Quantification by LC-MS/MS

This protocol provides a template for the analysis of 7-Hydroxycoumarin sulfate in a biological matrix, such as the supernatant from an S9 incubation.

Step-by-Step Methodology:

- Sample Preparation (as per Protocol 1): Use the supernatant obtained after protein precipitation.
- Chromatographic Separation:
  - Technique: Hydrophilic Interaction Liquid Chromatography (HILIC) is often effective for retaining and separating polar, anionic metabolites like sulfate conjugates.[15] Reversed-phase chromatography can also be used with appropriate mobile phases.
  - Column: A HILIC column (e.g., amide or silica-based).
  - Mobile Phase A: Water with 10 mM Ammonium Acetate (pH adjusted).

© 2026 BenchChem. All rights reserved.

- Mobile Phase B: Acetonitrile.
- Gradient: A typical gradient would start at a high percentage of organic solvent (e.g., 95% B) and gradually decrease to elute the polar analyte.

- Mass Spectrometry Detection:
  - Ionization Mode: Electrospray Ionization (ESI) in Negative Mode. The sulfate group readily loses a proton to form a $[M-H]^-$ ion.
  - Detection: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
  - MRM Transition: The precursor ion would be the deprotonated molecule (m/z 241.0 for the free acid form after loss of K+ and addition of H+). The product ion would be a characteristic fragment, often the SO_3^- fragment (m/z 79.9) or the de-sulfated coumarin fragment (m/z 161.0).
    - Self-Validation: Monitoring a specific precursor-to-product ion transition provides a high degree of confidence in the identity of the analyte, minimizing interference from matrix components.

Summary of Analytical Parameters

Parameter	Recommended Setting	Rationale
Technique	LC-MS/MS	Gold standard for specificity and sensitivity in biological matrices.[4]
Ionization	ESI Negative	The acidic sulfate moiety is readily deprotonated.
Detection Mode	MRM	Ensures quantitative accuracy and minimizes matrix effects.
Precursor Ion (m/z)	241.0 ($[M-H]^-$)	Corresponds to the molecular weight of the free acid form.
Product Ion (m/z)	79.9 (SO_3^-) or 161.0	Characteristic fragments ensuring identification.

© 2026 BenchChem. All rights reserved.

Applications in Research and Drug Development

7-Hydroxycoumarin sulfate potassium salt is not merely a metabolite; it is an indispensable tool.

- Analytical Reference Standard: Its primary use is as a certified standard for the accurate quantification of the metabolite in biological samples from in vitro and in vivo studies.[5][8] This is essential for determining pharmacokinetic parameters like clearance and elimination rates.

- Probe for SULT Activity: The rate of formation of 7-Hydroxycoumarin sulfate from its parent is a direct measure of SULT enzyme activity. This is routinely used to:

  - Phenotype Tissues: Compare SULT activity across different liver fractions (microsomes, S9, hepatocytes).[4]

  - Interspecies Scaling: Evaluate differences in SULT metabolism between preclinical species (rat, dog) and humans.[1][4]

- Drug-Drug Interaction (DDI) Studies: The 7-hydroxycoumarin SULT assay can be used to assess the potential of a new drug candidate to inhibit SULT enzymes. By measuring the formation of the sulfate metabolite in the presence and absence of the investigational drug, an IC_{50} value can be determined, helping to predict potential clinical DDIs.

Conclusion

7-Hydroxycoumarin sulfate potassium salt is a cornerstone compound in the study of Phase II drug metabolism. Its well-defined metabolic pathway and the availability of high-purity reference material enable researchers to probe the function of sulfotransferase enzymes with confidence and precision. From fundamental enzyme kinetics to regulatory DDI studies, this metabolite serves as a robust and reliable tool, empowering scientists to better understand and predict the metabolic fate of new chemical entities. The protocols and insights provided in this guide aim to equip researchers with the technical knowledge to effectively utilize this vital compound in their pursuit of safer and more effective medicines.

References

© 2026 BenchChem. All rights reserved.

- Obreque-Ponce, F., et al. (2020). 7-Hydroxycoumarins Are Affinity-Based Fluorescent Probes for Competitive Binding Studies of Macrophage Migration Inhibitory Factor. Journal of Medicinal Chemistry. Retrieved from [Link]
- ResearchGate. (2015). The Synthesis and Characterization of 7-Hydroxy-4-Methylcoumarin and the Investigation of the Fluorescence Properties of Its 7-Hydroxy-4-Methylcoumarin-Chitosan Films. Retrieved from [Link]
- Shimadzu Chemistry & Diagnostics. (n.d.). 7-Hydroxycoumarin | 93-35-6. Retrieved from [Link]
- PhotochemCAD. (n.d.). 7-Hydroxycoumarin. Retrieved from [Link]
- PubChem. (n.d.). 7-Hydroxy Coumarin-13C6 Sulfate Potassium Salt. Retrieved from [Link]
- ACS Omega. (2022). Synthesis of 7-Aminocoumarins from 7-Hydroxycoumarins via Amide Smiles Rearrangement. Retrieved from [Link]
- SpectraBase. (n.d.). 7-Hydroxycoumarin. Retrieved from [Link]
- YouTube. (2023). 7-hydroxy-4-methyl coumarin : Organic Synthesis (Pechman Condensation). Retrieved from [Link]
- National University of Singapore. (n.d.). Supporting Information: "Developing novel activity-based fluorescent probes that target different classes of proteases". Retrieved from [Link]
- MDPI. (2021). 7-Hydroxycoumarin Induces Vasorelaxation in Animals with Essential Hypertension: Focus on Potassium Channels and Intracellular Ca2+ Mobilization. Retrieved from [Link]
- Shimadzu Chemistry & Diagnostics. (n.d.). [2H5]-7-Hydroxycoumarin sulfate potassium salt | 1261392-49-7. Retrieved from [Link]
- American Pharmaceutical Review. (n.d.). Method for the Analysis and Quantitation of Pharmaceutical Counterions Utilizing Hydrophilic Interaction Liquid Chromatography. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- NIH. (n.d.). New Metabolites of Coumarin Detected in Human Urine Using Ultra Performance Liquid Chromatography/Quadrupole-Time-of-Flight Tandem Mass Spectrometry. Retrieved from [Link]
- Wittgen, H. G. M., et al. (2012). Transport of the coumarin metabolite 7-hydroxycoumarin glucuronide is mediated via multidrug resistance-associated proteins 3 and 4. Drug Metabolism and Disposition. Retrieved from [Link]
- Bentham Science. (2011). Mass Spectral Fragmentation Studies of Coumarin-Type Compounds Using GC High-Resolution MS. Retrieved from [Link]
- Wang, Q., et al. (2005). Glucuronidation and sulfation of 7-hydroxycoumarin in liver matrices from human, dog, monkey, rat, and mouse. In Vitro Cellular & Developmental Biology - Animal. Retrieved from [Link]
- ResearchGate. (n.d.). 1 H-NMR data of 7-hydroxy-4-methyl coumarin compared with previous literature. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 7-Hydroxy Coumarin Sulfate Potassium Salt | CymitQuimica [cymitquimica.com]
- 2. schd-shimadzu.com [schd-shimadzu.com]
- 3. New Metabolites of Coumarin Detected in Human Urine Using Ultra Performance Liquid Chromatography/Quadrupole-Time-of-Flight Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Glucuronidation and sulfation of 7-hydroxycoumarin in liver matrices from human, dog, monkey, rat, and mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. 7-Hydroxy Coumarin-13C6 Sulfate Potassium Salt | C9H5KO6S | CID 46781774 - PubChem [pubchem.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 7. scbt.com [scbt.com]
- 8. 7-hydroxy Coumarin sulfate (potassium salt) | TargetMol [targetmol.com]
- 9. 7-ヒドロキシクマリン スルファート カリウム塩 ≥95% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 10. Transport of the coumarin metabolite 7-hydroxycoumarin glucuronide is mediated via multidrug resistance-associated proteins 3 and 4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. 7-Hydroxycoumarins Are Affinity-Based Fluorescent Probes for Competitive Binding Studies of Macrophage Migration Inhibitory Factor - PMC [pmc.ncbi.nlm.nih.gov]
- 12. 7-羟基香豆素-3-羧酸 suitable for fluorescence, ≥98.0% (capillary electrophoresis) | Sigma-Aldrich [sigmaaldrich.com]
- 13. PhotochemCAD | 7-Hydroxycoumarin [photochemcad.com]
- 14. Spectrum [7-Hydroxycoumarin-3-carboxylic acid] | AAT Bioquest [aatbio.com]
- 15. lcms.cz [lcms.cz]

- To cite this document: BenchChem. [chemical properties of 7-Hydroxycoumarin sulfate potassium salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1264762/docs#chemical-properties-of-7-hydroxycoumarin-sulfate-potassium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.